

molecular weight of 2,4-Dichloro-5-methylpyrimidine- $^{15}\text{N}_2,^{13}\text{C}$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dichloro-5-methylpyrimidine- $^{15}\text{N}_2,^{13}\text{C}$

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An In-depth Technical Guide to the Molecular Weight of Isotopically Labeled 2,4-Dichloro-5-methylpyrimidine

This guide provides a detailed analysis of the molecular weight for 2,4-Dichloro-5-methylpyrimidine, with a specific focus on its isotopically labeled variant, 2,4-Dichloro-5-methylpyrimidine- $^{15}\text{N}_2,^{13}\text{C}$. It is intended for researchers, scientists, and professionals in drug development who require precise mass information for applications such as mass spectrometry, metabolic labeling, and quantitative analysis.

Molecular Composition

The foundational step in determining molecular weight is establishing the molecular formula. The standard, unlabeled compound is 2,4-Dichloro-5-methylpyrimidine.

- Molecular Formula: $\text{C}_5\text{H}_4\text{Cl}_2\text{N}_2$ ^[1]^[2]

This formula indicates that a single molecule is composed of:

- Five Carbon (C) atoms
- Four Hydrogen (H) atoms
- Two Chlorine (Cl) atoms

- Two Nitrogen (N) atoms

The isotopically labeled variant, 2,4-Dichloro-5-methylpyrimidine- $^{15}\text{N}_2,^{13}\text{C}$, maintains the same atomic count but specifies the isotopic composition:

- One Carbon atom is the heavy isotope ^{13}C .
- The remaining four Carbon atoms are of natural isotopic abundance.
- Two Nitrogen atoms are the heavy isotope ^{15}N .
- The Hydrogen and Chlorine atoms are of natural isotopic abundance.

Data Presentation: Atomic & Molecular Weights

The calculation of molecular weight relies on the precise atomic weights of the constituent elements and their specific isotopes. The following tables summarize these values and the final calculated molecular weights.

Table 1: Atomic Weights of Relevant Elements and Isotopes

Element / Isotope	Standard/Isotopic Atomic Weight (Da)
Carbon (C)	[12.0096, 12.0116][3][4]
Hydrogen (H)	[1.00784, 1.00811][5][6]
Nitrogen (N)	[14.00643, 14.00728][7]
Chlorine (Cl)	[35.446, 35.457][8][9]
Carbon-13 (^{13}C)	13.003354835[10]
Nitrogen-15 (^{15}N)	15.000108898[7][11]

Table 2: Calculated Molecular Weights

Compound	Calculation Formula	Monoisotopic Mass (Da)	Average Molecular Weight (Da)
2,4-Dichloro-5-methylpyrimidine	$C_5H_4Cl_2N_2$	161.9755	163.00
2,4-Dichloro-5-methylpyrimidine- $^{15}N_2,^{13}C$	$(C_4^{13}C)H_4Cl_2(^{15}N)_2$	164.9790	166.00

Experimental Protocols: Molecular Weight Calculation

The determination of molecular weight for these compounds is a theoretical calculation based on established atomic mass values. The protocol outlines the steps for calculating both the standard (average) molecular weight and the specific monoisotopic mass of the labeled compound.

Protocol 3.1: Calculation of Average Molecular Weight

This protocol is used to determine the molecular weight of a substance based on the weighted average of the natural abundances of its constituent elements' isotopes.

- Identify the Molecular Formula: For standard 2,4-Dichloro-5-methylpyrimidine, the formula is $C_5H_4Cl_2N_2$.[\[1\]](#)
- Obtain Standard Atomic Weights: Use the conventional atomic weight values published by IUPAC.
 - C: 12.011 Da
 - H: 1.008 Da[\[5\]](#)
 - Cl: 35.453 Da
 - N: 14.007 Da[\[12\]](#)
- Calculate the Total Weight: Sum the atomic weights of all atoms in the molecule.

- $\text{Weight} = (5 \times 12.011) + (4 \times 1.008) + (2 \times 35.453) + (2 \times 14.007)$
- $\text{Weight} = 60.055 + 4.032 + 70.906 + 28.014 = 163.007 \text{ Da}$

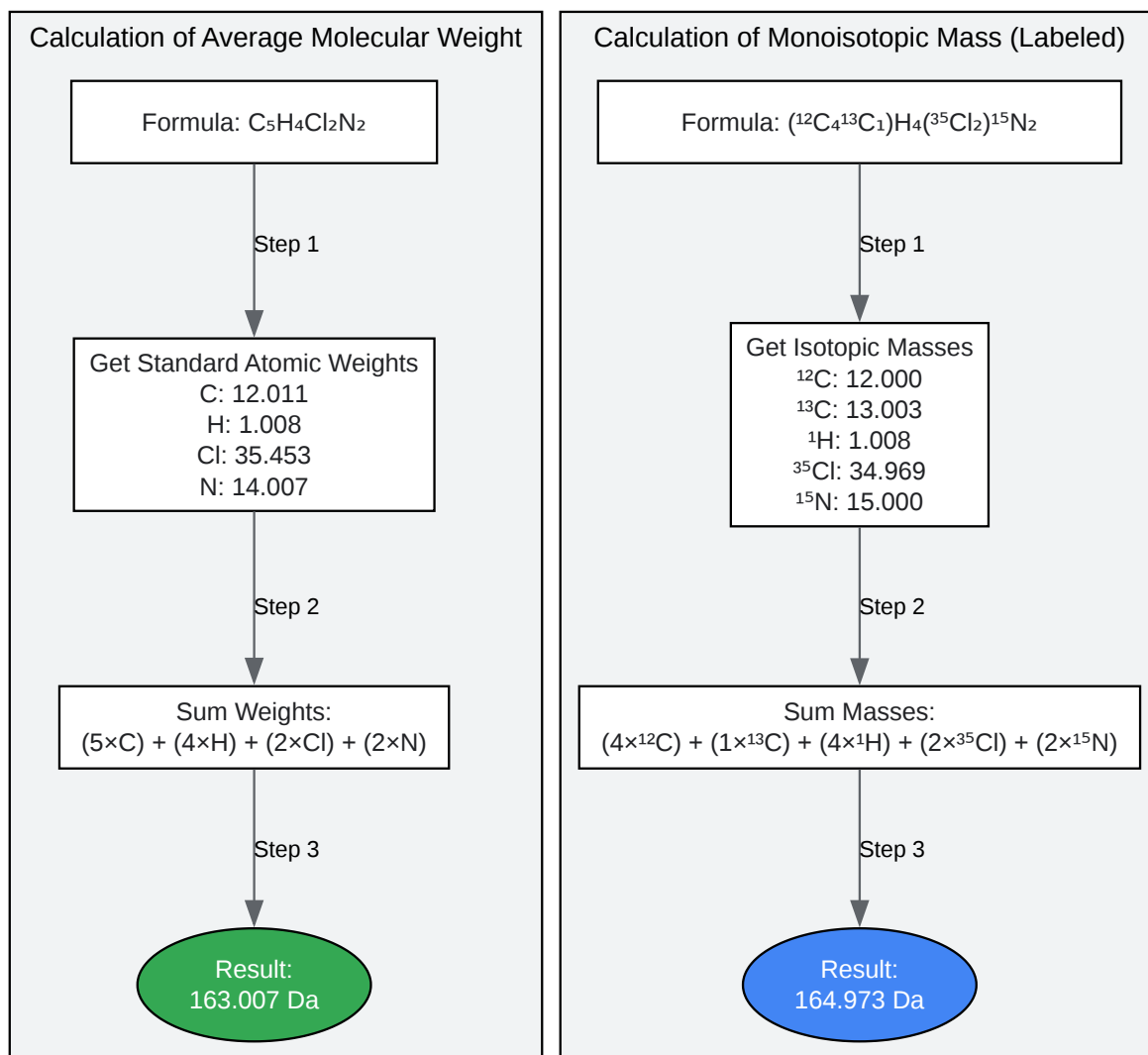
Protocol 3.2: Calculation of Monoisotopic Mass for Labeled Compound

This protocol determines the exact mass of the isotopically labeled molecule using the masses of its most abundant or specified isotopes.

- Identify the Labeled Molecular Formula: For 2,4-Dichloro-5-methylpyrimidine- $^{15}\text{N}_2$, ^{13}C , the composition is $(^4\text{C})(^{13}\text{C})\text{H}_4\text{Cl}_2(^{15}\text{N})_2$.
- Obtain Isotopic Masses: Use the precise masses for the specified isotopes. For unlabeled atoms, use the mass of the most abundant isotope (^{12}C , ^1H , ^{35}Cl).
 - ^{12}C : 12.000000 Da (by definition)[13]
 - ^{13}C : 13.003355 Da[10]
 - ^1H : 1.007825 Da
 - ^{35}Cl : 34.968853 Da[9]
 - ^{15}N : 15.000109 Da[11]
- Calculate the Total Mass: Sum the isotopic masses of all atoms in the molecule.
 - $\text{Mass} = (4 \times 12.000000) + (1 \times 13.003355) + (4 \times 1.007825) + (2 \times 34.968853) + (2 \times 15.000109)$
 - $\text{Mass} = 48.000000 + 13.003355 + 4.031300 + 69.937706 + 30.000218 = 164.972579 \text{ Da}$

Mandatory Visualization

The following diagrams illustrate the logical workflow for calculating the molecular weights as described in the protocols.



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Caption: Workflow for molecular weight calculations.

The provided workflows detail the systematic approach to calculating both the average molecular weight of the standard compound and the precise monoisotopic mass of its isotopically enriched counterpart, ensuring accuracy for demanding research applications.

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- To cite this document: BenchChem. [molecular weight of 2,4-Dichloro-5-methylpyrimidine-15N₂,13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558173#molecular-weight-of-2-4-dichloro-5-methylpyrimidine-15n2-13c]

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